

Vanadium (II) Iodide: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Vanadium iodide (VI₂)

Cat. No.: B096223

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Vanadium (II) iodide (VI₂), an inorganic compound, presents as a black micaceous solid.^[1] This technical guide provides an in-depth overview of its chemical and physical properties, synthesis protocols, and potential applications, particularly for professionals in research, science, and drug development.

Core Properties of Vanadium (II) Iodide

Vanadium (II) iodide is characterized by the following properties:

Property	Value	Reference
Chemical Formula	VI ₂	^[1] ^[2]
CAS Number	15513-84-5	^[1] ^[2] ^[3]
Molecular Weight	304.75 g/mol	^[3] ^[4]
Appearance	Black mica-like solid	^[1]
Density	5.44 g/cm ³	^[1] ^[2]
Melting Point	Sublimes at 750–800 °C	^[2] ^[3]
Crystal Structure	Cadmium iodide structure	^[1]
Oxidation State	Vanadium in +2 oxidation state	^[2]

Synthesis and Experimental Protocols

The synthesis of Vanadium (II) iodide can be achieved through several methods. The primary methods are direct reaction of the elements and reduction of higher oxidation state vanadium halides.

1. Direct Synthesis from Elements

The original and a straightforward method for preparing Vanadium (II) iodide involves the direct reaction of vanadium powder with an excess of gaseous iodine at elevated temperatures.

- Experimental Protocol:
 - Place vanadium powder in a reaction tube.
 - Introduce gaseous iodine into the tube.
 - Heat the reaction mixture to a dark red heat (approximately 500 °C).^[5]
 - The reaction yields a gaseous mixture of Vanadium (III) iodide (VI_3) and Vanadium (II) iodide (VI_2).^[3]
 - Further purification steps are required to isolate pure VI_2 .

2. Synthesis via Reduction of Vanadium (III) Chloride

Solvated forms of Vanadium (II) iodide can be prepared by the reduction of Vanadium (III) chloride.

- Experimental Protocol:
 - React Vanadium (III) chloride (VCl_3) with trimethylsilyl iodide (TMSI).^[1]
 - The reaction is typically carried out in a suitable solvent.
 - This method yields solvated Vanadium (II) iodide complexes.

3. Synthesis from Vanadium Trichloride and Acetonitrile A specific protocol for creating a Vanadium(II) cation for the synthesis of new Vanadium(II) iodides is as follows:

- Experimental Protocol:
 - The reaction of $[\text{VCl}_3(\text{MeCN})_3]$ with SiMe_3I in acetonitrile under reflux yielded a vanadium(II) cation $[\text{V}(\text{MeCN})_6]^{2+}$ with a counter ion I_4^{2-} .[\[6\]](#)

A diagrammatic representation of the direct synthesis workflow is provided below.

Caption: Workflow for the direct synthesis of VI_2 from its elemental constituents.

Potential Applications in Drug Development

While specific applications of Vanadium (II) iodide in drug development are not extensively documented, the broader class of vanadium compounds has shown significant therapeutic potential.[\[7\]](#) These compounds are known to influence various biological pathways, suggesting that VI_2 could be a precursor or a component in the design of novel therapeutic agents.

Vanadium compounds have been investigated for their roles in:

- Insulin-mimetic effects: Vanadium compounds can mimic the effects of insulin, making them potential candidates for diabetes treatment.[\[7\]](#)[\[8\]](#)
- Anticancer activity: Certain vanadium complexes have demonstrated cytotoxicity against cancer cell lines and are being explored as alternatives to platinum-based chemotherapy drugs.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Cardioprotective and Osteogenic effects: Pharmacological doses of vanadium compounds have shown heart-protective and bone-forming activities.[\[7\]](#)[\[10\]](#)

The biological activity of vanadium compounds is often attributed to the similarity between vanadate and phosphate, leading to the inhibition of enzymes such as protein tyrosine phosphatases (PTPs).[\[8\]](#)[\[9\]](#) This inhibition can modulate signaling pathways crucial in diseases like diabetes and cancer.

A simplified diagram illustrating the general mechanism of action for vanadium compounds is shown below.

Caption: Inhibition of PTP by vanadium compounds, affecting downstream signaling.

Further research into the specific biological activities of Vanadium (II) iodide is warranted to explore its potential in drug discovery and development. Its reactivity and ability to form various complexes could make it a valuable tool for medicinal chemists.

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